

sn-Glycerol 3-phosphate biscyclohexylammonium salt proper disposal procedures

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Compound of Interest

Compound Name: *sn-Glycerol 3-phosphate
biscyclohexylammonium salt*

Cat. No.: *B7802622*

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Proper Disposal of sn-Glycerol 3-phosphate biscyclohexylammonium salt

The proper disposal of **sn-Glycerol 3-phosphate biscyclohexylammonium salt** is crucial for maintaining laboratory safety and ensuring environmental protection. This guide provides a comprehensive, step-by-step procedure for researchers, scientists, and drug development professionals to safely manage and dispose of this chemical waste. Adherence to these protocols, in conjunction with institutional and local regulations, is paramount.

I. Hazard Identification and Safety Precautions

Before handling, it is essential to be aware of the potential hazards associated with **sn-Glycerol 3-phosphate biscyclohexylammonium salt**. While safety data sheets (SDSs) may vary slightly in their classifications, a conservative approach should always be taken.

Potential Hazards:

- Causes skin irritation.[1]
- Causes serious eye irritation.[1]

- May cause respiratory irritation.[1]
- Harmful if swallowed.[2]
- Very toxic to aquatic life with long-lasting effects.[2]

Required Personal Protective Equipment (PPE):

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or face shield
- Laboratory coat
- In cases of significant dust generation, a NIOSH-approved respirator is recommended.[3]

II. Waste Segregation and Container Management

Proper segregation and containment are the first steps in the disposal process.

- Waste Identification: All waste containing **sn-Glycerol 3-phosphate biscyclohexylammonium salt** must be classified as hazardous chemical waste.
- Segregation: Keep this waste stream separate from other chemical wastes to prevent inadvertent and potentially hazardous reactions. In particular, store it away from strong acids and oxidizing agents.[4]
- Container Selection: Use a chemically compatible, leak-proof container with a secure screw-top lid.[5] If possible, use the original product container, provided it is in good condition.[4]
- Labeling: The waste container must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**sn-Glycerol 3-phosphate biscyclohexylammonium salt**"
 - The CAS Number: 29849-82-9

- Associated hazards (e.g., "Irritant," "Harmful," "Environmental Hazard")
- The date when waste was first added to the container (accumulation start date)

III. On-site Storage and Handling

All hazardous waste must be stored safely and securely within the laboratory prior to its removal.

- **Satellite Accumulation Area (SAA):** Store the labeled waste container in a designated SAA within your laboratory.^{[4][5][6]} This area must be at or near the point of waste generation and under the control of laboratory personnel.^[5]
- **Storage Conditions:** The SAA should be a secure area, away from drains, sources of ignition, and high-traffic areas. The container should be kept closed except when adding waste.^{[6][7]}
- **Secondary Containment:** It is best practice to place the waste container in a secondary containment bin or tray to mitigate any potential leaks or spills.^[5]

IV. Disposal Protocol

Under no circumstances should **sn-Glycerol 3-phosphate biscyclohexylammonium salt** be disposed of down the drain or in the regular trash.^{[1][6][8]}

- **Consult Institutional Guidelines:** Familiarize yourself with your institution's specific procedures for hazardous waste disposal, which are typically managed by the Environmental Health & Safety (EH&S) department.
- **Arrange for Pickup:** Once the waste container is full, or in accordance with your institution's waste accumulation time limits, contact your EH&S department to schedule a pickup.^[6]
- **Final Disposal:** The collected waste will be transported to an approved and licensed hazardous waste disposal facility for final treatment, which may include incineration or other specialized methods.^[9]

V. Spill and Emergency Procedures

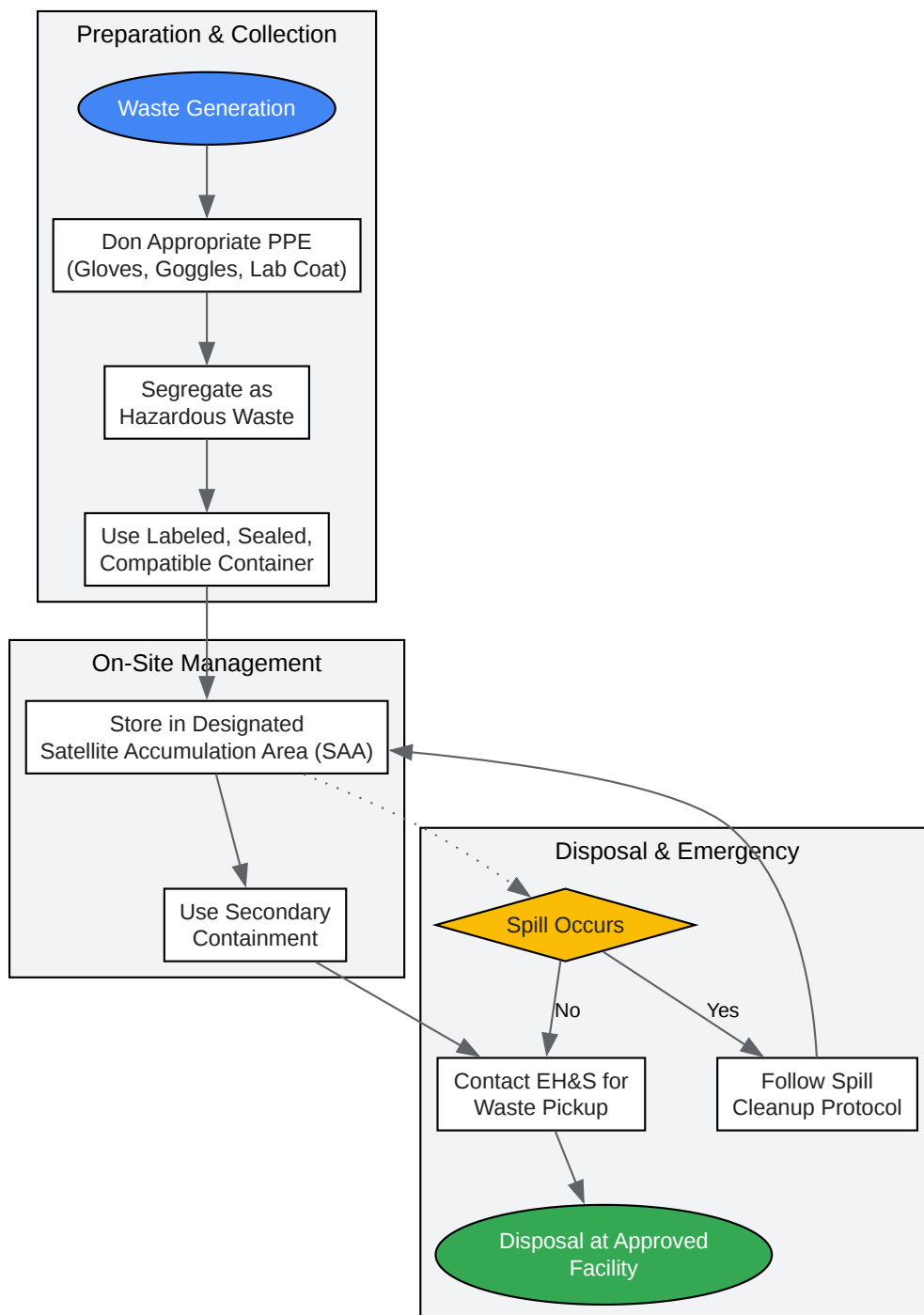
In the event of a spill, follow these procedures:

- **Evacuate and Secure:** Evacuate all non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Personal Protection:** Don the appropriate PPE before attempting to clean the spill.
- **Containment and Cleanup:** For a solid spill, carefully sweep or vacuum the material to avoid creating dust, and place it into the labeled hazardous waste container.^[1] For a solution, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in the waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Reporting:** Report the spill to your laboratory supervisor and EH&S department.

Quantitative Data Summary

Parameter	Value	Reference
CAS Number	29849-82-9	^[1]
Molecular Formula	C ₃ H ₉ O ₆ P · 2C ₆ H ₁₃ N	^[3]
Molecular Weight	370.42 g/mol	^[2]
Appearance	White powder	
Solubility	50 mg/mL in water	
Storage Temperature	-20°C	^[3]

Disposal Workflow Diagram

Disposal Workflow for *sn*-Glycerol 3-phosphate biscyclohexylammonium salt[Click to download full resolution via product page](#)Caption: Disposal workflow for ***sn*-Glycerol 3-phosphate biscyclohexylammonium salt**.

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